

Essential Safety and Logistics for Handling Inosine-5'-monophosphate Disodium Salt

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Compound of Interest

Compound Name: *Inosine-5'-monophosphate disodium salt*

Cat. No.: *B14127107*

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Inosine-5'-monophosphate disodium salt**. The following procedures ensure safe handling, storage, and disposal of this substance.

Quantitative Data Summary

While specific occupational exposure limits have not been established for **Inosine-5'-monophosphate disodium salt**, the following physical and chemical properties are important for safe handling and storage.

Property	Value	Source
Physical State	Solid, Crystalline	[1]
Appearance	White	[1]
Odor	No information available	[1]
Melting Point	175 °C / 347 °F	[2]
Flash Point	227 °C / 440.6 °F	[1]
Solubility	Soluble in water	[2]
Stability	Stable under normal conditions	[2]

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- Ensure adequate ventilation in the work area.[\[2\]](#)
- Provide an accessible safety shower and eye wash station.[\[3\]](#)

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[\[2\]](#)[\[4\]](#)
- Body Protection: Wear a lab coat or other suitable protective clothing to prevent skin contact.[\[2\]](#)[\[4\]](#)
- Respiratory Protection: Under normal use conditions where dust formation is avoided, respiratory protection is not required.[\[1\]](#)[\[2\]](#) If dust is generated, use a NIOSH or European Standard EN 149 approved respirator.[\[4\]](#)

3. Handling:

- Avoid contact with eyes, skin, and clothing.[\[1\]](#)[\[4\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)[\[4\]](#)
- Minimize dust generation and accumulation.[\[2\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)

4. Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)
- Some sources recommend refrigeration.[\[1\]](#)[\[5\]](#)

- Store away from incompatible materials such as strong oxidizing agents, strong bases, and reducing agents.[\[1\]](#)[\[5\]](#)

Accidental Release Measures

- Personal Precautions: Wear the personal protective equipment outlined above.[\[1\]](#) Ensure adequate ventilation.[\[2\]](#) Avoid dust formation.[\[1\]](#)[\[2\]](#)
- Containment and Clean-up: Sweep up the spilled material and shovel it into a suitable container for disposal.[\[1\]](#)[\[2\]](#) Avoid releasing the substance into the environment.[\[1\]](#)[\[2\]](#)

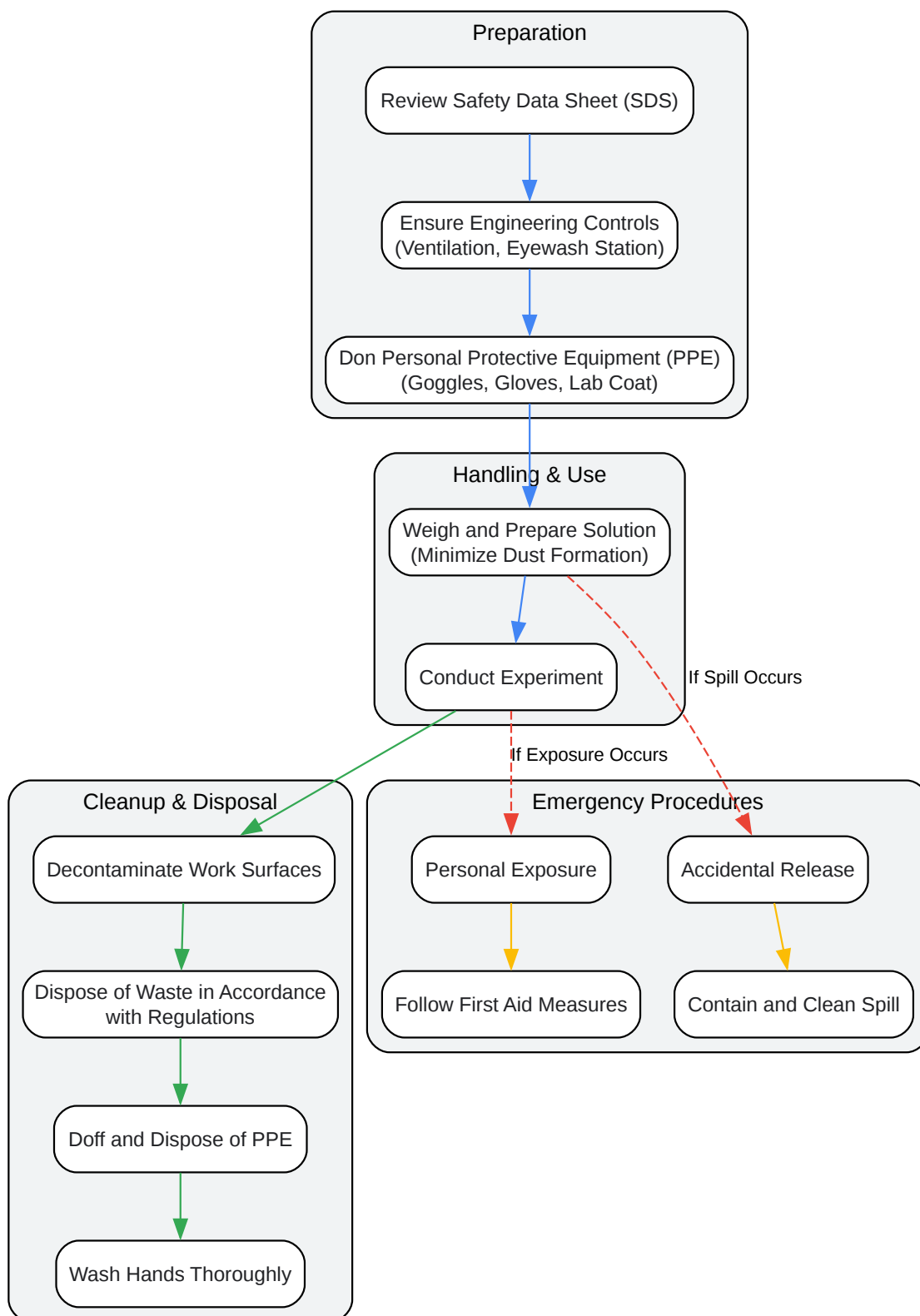
First Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[\[1\]](#)[\[2\]](#) Get medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[\[1\]](#)[\[2\]](#) If symptoms occur, seek medical attention.[\[1\]](#)
- Inhalation: Move to fresh air.[\[1\]](#)[\[2\]](#) If symptoms occur, get medical attention.[\[1\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[\[1\]](#)[\[2\]](#) Get medical attention if symptoms occur.[\[1\]](#)

Disposal Plan

- Waste Disposal Methods: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[1\]](#)[\[2\]](#)
- Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[1\]](#)[\[2\]](#)
- Do not empty into drains.[\[2\]](#)

Workflow for Safe Handling of Inosine-5'-monophosphate Disodium Salt



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Caption: Workflow for the safe handling of **Inosine-5'-monophosphate disodium salt**.

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